

Personal protective equipment for handling 2,5-dibromohexanedioic acid

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Compound of Interest

Compound Name: 2,5-dibromohexanedioic acid

Cat. No.: B1266587

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Essential Safety and Handling Guide for 2,5-Dibromohexanedioic Acid

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling **2,5-dibromohexanedioic acid**. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2,5-dibromohexanedioic acid**
- CAS Number: 3479-85-4
- Molecular Formula: $C_6H_8Br_2O_4$

Hazard Summary: According to safety data, **2,5-dibromohexanedioic acid** is a hazardous substance. It is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4), causes severe skin burns and eye damage (Skin Corrosion, Category 1B; Serious Eye Damage, Category 1), and may cause respiratory irritation.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

PPE Category	Item Specifics	Protection Against
Eye and Face	Chemical splash goggles and a face shield. [1] [2]	Splashes of the chemical, protection of the entire face.
Hand	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). [2] [3] Check manufacturer's compatibility data.	Direct skin contact, burns, and irritation.
Body	A chemical-resistant lab coat or apron. [2] [4] [5] For significant splash risk, use chemical-resistant coveralls.	Contamination of clothing and skin.
Respiratory	A NIOSH-approved respirator is necessary if dust or aerosols are generated. [2] [6] Work should be conducted in a fume hood to minimize inhalation risk. [3] [7]	Inhalation of irritating dust or aerosols.
Footwear	Closed-toe shoes. [4]	Spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2,5-dibromohexanedioic acid** from preparation to use.

- Preparation and Engineering Controls:
 - Before handling, ensure that a chemical fume hood is operational.[\[3\]](#)[\[7\]](#)[\[8\]](#)
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
 - Locate the appropriate spill kit for corrosive solids.[\[5\]](#)
 - Ensure all necessary PPE is available and in good condition.

- Handling the Chemical:
 - Always handle **2,5-dibromohexanedioic acid** within a certified chemical fume hood to control dust and vapors.[3][7]
 - Wear all required PPE as specified in the table above.
 - Use scoops or spatulas made of compatible, corrosion-resistant materials for transferring the solid.[3]
 - Avoid creating dust. If there is a potential for dust generation, handle the material with extra caution.[3][7]
 - When dissolving, slowly add the **2,5-dibromohexanedioic acid** to the solvent while stirring.[7]
- Post-Handling:
 - Decontaminate the work area thoroughly after use.[4]
 - Properly remove and dispose of contaminated gloves and other disposable PPE.
 - Wash hands and forearms thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **2,5-dibromohexanedioic acid** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: As a halogenated organic compound, all waste containing **2,5-dibromohexanedioic acid** must be collected separately from non-halogenated waste.[9][10][11]
- Waste Containers:
 - Use designated, clearly labeled, and sealed hazardous waste containers.[11][12]

- The label should include "Hazardous Waste" and the full chemical name: "**2,5-dibromohexanedioic acid**".[\[11\]](#)
- Disposal Procedure:
 - Dispose of contaminated lab materials (e.g., gloves, weigh boats, paper towels) in the same designated halogenated organic waste container.
 - Do not dispose of this chemical down the drain.[\[9\]](#)
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[3\]](#)[\[12\]](#)

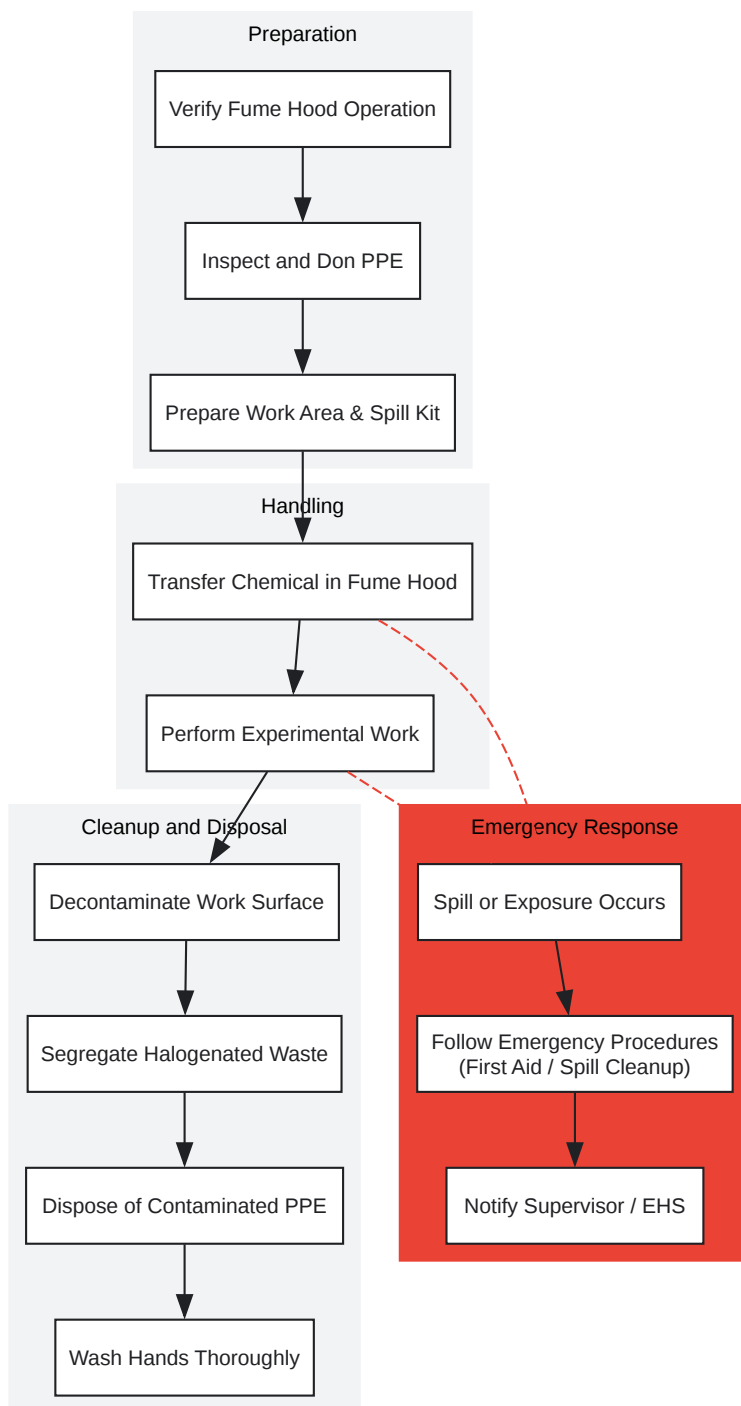
Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[13\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[13\]](#)
- Spill: Alert others in the area.[\[4\]](#) Evacuate if necessary. Wearing appropriate PPE, cover the spill with a suitable absorbent material for corrosive solids. Carefully clean up the material and place it in a sealed, labeled container for hazardous waste disposal.[\[5\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for the safe handling of **2,5-dibromohexanedioic acid**.

Workflow for Safe Handling of 2,5-Dibromohexanedioic Acid

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2,5-dibromohexanedioic acid**.

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